

Safe Disposal of ARL67156 Trisodium Hydrate: A Procedural Guide

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Compound of Interest

Compound Name: ARL67156 trisodium hydrate

Cat. No.: B14013411

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For researchers and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides detailed procedures for the proper disposal of **ARL67156 trisodium hydrate**, a selective ecto-ATPase inhibitor, ensuring the safety of laboratory personnel and compliance with regulations.

Disposal Procedures

Proper disposal of **ARL67156 trisodium hydrate** should always be in accordance with local, state, and federal regulations. The following steps provide a general guideline for its safe disposal:

- **Consult Safety Data Sheet (SDS):** Before handling, thoroughly review the product-specific Safety Data Sheet for detailed safety and handling information.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **ARL67156 trisodium hydrate**.
- **Small Spills:**

- For small spills, absorb the solution with an inert, non-combustible material such as diatomite or universal binders.
- Decontaminate the affected surfaces and any contaminated equipment by scrubbing with alcohol.
- Collect the absorbed material and any contaminated items into a suitable, labeled, and closed container for disposal.[1]
- Unused or Waste Product:
 - Collect and arrange for disposal in suitable and closed containers.[1]
 - Dispose of the waste material through a licensed professional waste disposal service. It is crucial not to dispose of the chemical down the drain or into the environment.
- Contaminated Packaging:
 - Dispose of contaminated packaging in the same manner as the unused product.

Quantitative and Physical Data

The following table summarizes key quantitative and physical properties of **ARL67156 trisodium hydrate**.

Property	Value
Molecular Formula	$C_{15}H_{21}Br_2N_5Na_3O_{12}P_3$
Molecular Weight	785.05 g/mol
Purity	≥98% (HPLC)[2]
Appearance	White to off-white solid[2]
Storage Temperature	-20°C[2]
Solubility in Water	15.78 mg/mL (20 mM)
Inhibitor Constants (Ki)	NTPDase1 (CD39): 11 μM, NTPDase3: 18 μM, NPP1: 12 μM[3][4]

Mechanism of Action: Inhibition of Purinergic Signaling

ARL67156 trisodium hydrate is a competitive inhibitor of several ectonucleotidases, enzymes that play a crucial role in regulating extracellular ATP and adenosine levels, which are important signaling molecules. The diagram below illustrates the inhibitory action of ARL67156 on this pathway.

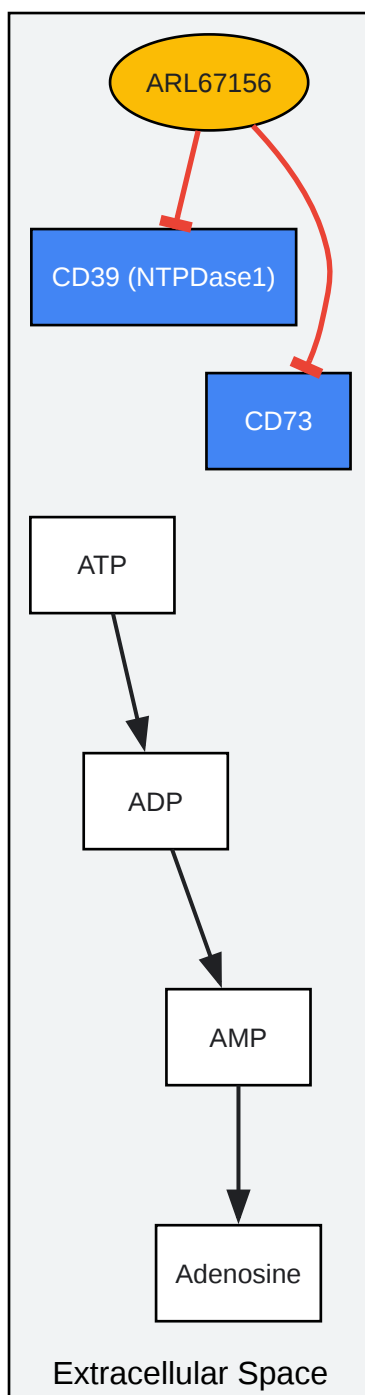


Figure 1: ARL67156 Inhibition of Ectonucleotidases

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Caption: ARL67156 inhibits the ectonucleotidases CD39 and CD73.

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